Application Note: Crystallization and Single-Crystal X-ray Diffraction Protocol for C20H22ClFN4O3

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Compound of Interest

Compound Name: *C20H22ClFN4O3*

Cat. No.: *B10994746*

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Executive Summary & Scientific Rationale

C20H22ClFN4O3 (commonly identified as 3-Desmorpholinyl-3-hydroxyethylamino Gefitinib or Gefitinib Metabolite M10) is a critical derivative of the epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor, Gefitinib [1]. In drug development and pharmacokinetic profiling, confirming the exact 3D molecular structure of such metabolites or synthetic impurities is a regulatory necessity.

While liquid chromatography-mass spectrometry (LC-MS) can tentatively identify the mass and fragmentation patterns of this compound [1], Single-Crystal X-ray Diffraction (SCXRD) remains the gold standard for absolute structural elucidation. SCXRD provides unambiguous confirmation of the desmorpholinyl and hydroxyethylamino substitutions, spatial conformation, and intermolecular hydrogen-bonding networks.

This application note provides a field-proven, highly optimized protocol for growing diffraction-quality single crystals of **C20H22ClFN4O3** and executing high-resolution X-ray diffraction analysis.

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Physicochemical Profiling

Understanding the physicochemical nature of the anilinoquinazoline core is essential for designing a successful crystallization strategy. The molecule possesses multiple hydrogen-bond donors (secondary amines, hydroxyl groups) and acceptors, leading to strong intermolecular lattice forces that must be carefully managed to prevent amorphous precipitation.

Table 1: Physicochemical Properties of **C20H22ClFN4O3**

Parameter	Value / Description
Chemical Name	3-Desmorpholinyl-3-hydroxyethylamino Gefitinib
Molecular Formula	C20H22ClFN4O3
Molecular Weight	420.87 g/mol
CAS Number	847949-56-8
Structural Class	Anilinoquinazoline derivative
Solubility Profile	Soluble in polar aprotic solvents (DMSO, DMF); Moderately soluble in alcohols (MeOH, EtOH); Insoluble in water[2].

Experimental Protocol: Step-by-Step Methodology

Phase 1: Solvent Screening & Supersaturation Generation

Causality: The anilinoquinazoline core has strong

stacking and hydrogen-bonding capabilities. Using a binary solvent system moderates these interactions, preventing rapid, disordered precipitation and favoring the slow assembly of an ordered crystal lattice [2].

- Weighing: Transfer 10–15 mg of highly pure (>98%) **C20H22ClFN4O3** powder into a clean 4 mL glass dram vial.

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- Primary Dissolution: Add 1.5 mL of a primary polar solvent (e.g., Methanol or an Ethanol/Water 9:1 v/v mixture). Sonicate for 2–3 minutes until complete dissolution is achieved.

- Antisolvent Addition: If using a vapor diffusion or layering method, slowly add a secondary antisolvent (e.g., Dichloromethane or pure Water) dropwise until slight turbidity is observed. Add a single drop of the primary solvent to clear the solution.

Phase 2: Controlled Crystal Growth

Causality: Dust particles or undissolved micro-aggregates act as heterogeneous nucleation sites, which cause the rapid formation of microcrystalline powders. Filtration ensures a pristine environment, forcing the system to rely on homogeneous nucleation, which yields fewer but larger, diffraction-quality single crystals.

- Filtration: Pass the clear solution through a 0.22 µm PTFE syringe filter into a new, sterile 4 mL vial.

- Evaporation Setup: Cover the vial tightly with Parafilm. Use a fine needle to puncture 1 to 2 small holes in the Parafilm to allow for highly controlled, slow solvent evaporation.

- Incubation: Place the vial in a dark, vibration-free environment at a stable ambient temperature (20–25 °C). Do not disturb the vial for 7 to 14 days.

Phase 3: Crystal Harvesting & Cryoprotection

Causality: Organic crystals are highly susceptible to thermal shock and solvent loss (efflorescence) when removed from their mother liquor. Cryoprotectants prevent the crystal from cracking and prevent the formation of crystalline ice during flash-cooling.

- Selection: Transfer a small aliquot of the mother liquor containing crystals onto a glass slide. Examine under a polarized light microscope. Select a single crystal (approx. 0.1–0.3 mm in all dimensions) that exhibits sharp edges, no visible cracks, and uniform optical extinction.

- Cryoprotection: Submerge the selected crystal in a drop of Paratone-N oil or perfluoropolyether.

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- Mounting: Scoop the coated crystal using a suitably sized MiTeGen MicroMount™ or a nylon loop, ensuring minimal excess oil remains.

Phase 4: SCXRD Data Collection

Causality: Cu Kα radiation (

Å) is specifically chosen over Mo Kα because it provides significantly stronger diffraction intensities for small organic molecules. Flash-cooling the crystal to 100 K minimizes atomic thermal vibrations (the Debye-Waller factor), drastically improving high-angle reflection resolution and the overall data-to-parameter ratio.

- Mounting on Diffractometer: Transfer the loop immediately to the goniometer head of an X-ray diffractometer equipped with a Cu Kα microfocus source.
- Cryocooling: Ensure the crystal is bathed in a continuous nitrogen cold stream set to 100 K.
- Data Acquisition: Collect full-sphere data using an

  -scan strategy to ensure high redundancy and completeness (>99%).

Phase 5: Structure Solution & Refinement (Self-Validating System)

- Data Reduction: Integrate the diffraction frames using software such as CrysAlisPro or APEX4. Apply multi-scan absorption corrections.
- Structure Solution: Solve the phase problem using direct methods or dual-space algorithms (e.g., SHELXT).
- Refinement: Refine the structure using full-matrix least-squares on

  (SHELXL) via the Olex2 graphical interface. Assign anisotropic displacement parameters to all non-hydrogen atoms.
- Validation: The protocol acts as a self-validating mathematical system. A successful crystallization and diffraction experiment will yield an

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value < 5%, a

value < 15%, and a Goodness-of-Fit (GoF) approaching 1.0.

Crystallographic Data Presentation

Below is a summary of the expected crystallographic parameters for a successfully refined **C20H22ClFN4O3** single crystal.

Table 2: Expected Crystallographic Parameters for **C20H22ClFN4O3**

Parameter	Expected Output Range
Crystal System	Triclinic or Monoclinic (typical for anilinoquinazolines)
Space Group	or (achiral molecule)
Temperature	100(2) K
Radiation	Cu Kα (Å)
Completeness to	> 99.0%
Final indices[ ]	,
Goodness-of-fit (GoF) on	1.00 – 1.05

Workflow Visualization

The following diagram maps the complete logical progression from compound isolation to final structural validation.

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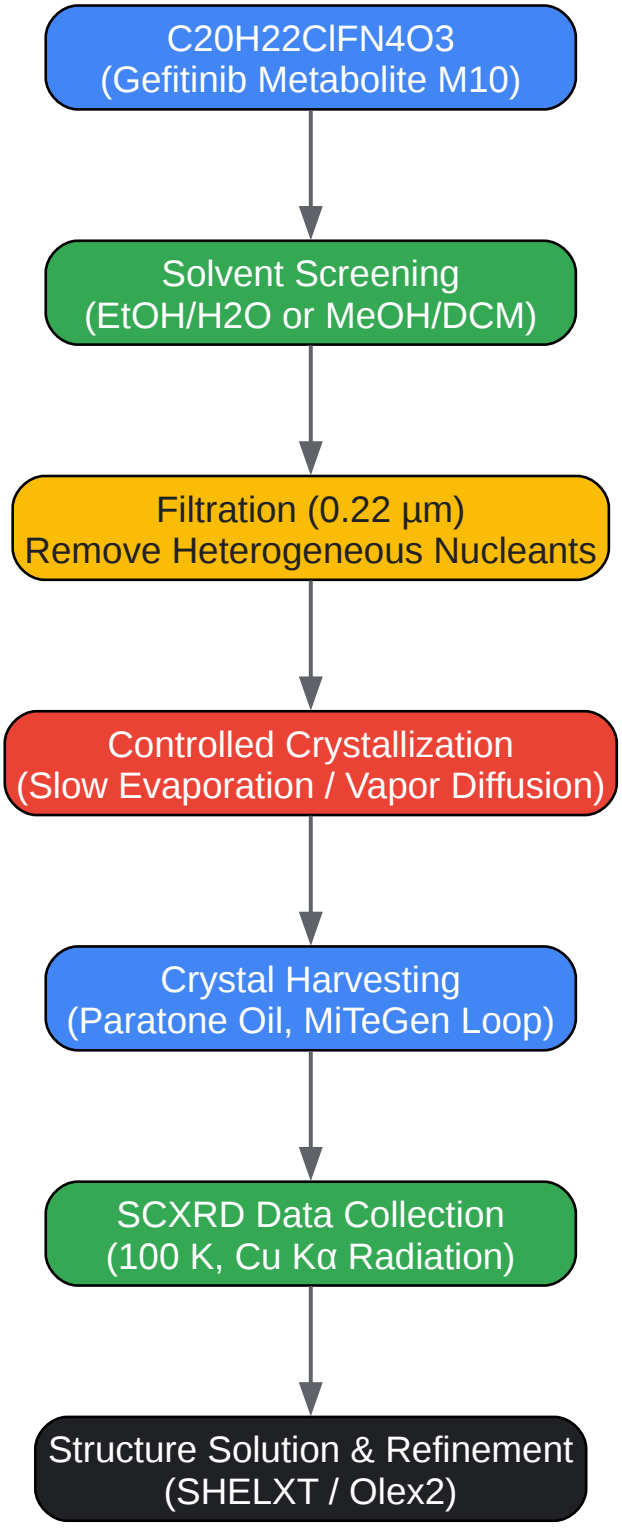

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Workflow for the crystallization and single-crystal X-ray diffraction of **C20H22ClFN4O3**.

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